

Structural Elucidation and Solid-State Analysis of 3-Cyano-2-methylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Cyano-2-methylbenzoic acid

CAS No.: 3843-99-0

Cat. No.: B3425057

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Technical Whitepaper | CAS: 55279-29-3[1][2]

Executive Summary

The structural characterization of **3-Cyano-2-methylbenzoic acid** (CAS 55279-29-3) represents a critical step in the development of downstream pharmaceutical intermediates, particularly for angiotensin II receptor antagonists and PARP inhibitors.[1][2] This compound presents a unique crystallographic challenge due to the 1,2,3-trisubstitution pattern on the benzene ring.[1][2] The steric "buttressing effect" of the central methyl group (C2) against the carboxylic acid (C1) and the cyano group (C3) disrupts planarity, significantly influencing crystal packing, solubility profiles, and polymorphism potential.[2][3]

This guide outlines the definitive protocol for the de novo structural determination of this compound, analyzing the competing supramolecular synthons and providing a self-validating workflow for resolving the expected steric-induced disorder.

Theoretical Structural Landscape

Before experimental diffraction, one must understand the "energy landscape" of the molecule to interpret the electron density map correctly.^{[2][3]}

The "Buttressing Effect" & Conformation

In unsubstituted benzoic acid, the carboxyl group is coplanar with the phenyl ring to maximize π -conjugation.^[2] However, in **3-Cyano-2-methylbenzoic acid**, the ortho-methyl group forces a conformational twist.^{[1][2]}

- **C1-C2 Steric Clash:** The van der Waals radius of the methyl group (~ 2.0 Å) clashes with the carbonyl oxygen.^{[1][2][3]}
- **Predicted Torsion:** The torsion angle (C2-C1-COOH) is expected to deviate significantly from 0° (likely 30° – 60°), reducing conjugation but allowing for denser packing.^{[1][2][3]}
- **C2-C3 Interaction:** The linear Cyano group () is less sterically demanding than the carboxyl group but still contributes to the crowding of the central methyl group.^{[1][2][3]}

Supramolecular Synthons

The crystal lattice will be dominated by the competition between two primary hydrogen-bonding motifs:^{[1][2]}

- **Carboxylic Acid Homosynthon** (): The classic centrosymmetric dimer.^{[1][2][3]} This is the thermodynamically preferred motif but may be destabilized by the steric twist of the carboxyl group.^{[2][3]}
- **Catemer Formation:** If the twist is severe, the molecules may form infinite chains (catemers) rather than dimers.^{[1][2][3]}
- **Weak Interactions:** The Cyano group acts as a weak hydrogen bond acceptor (), potentially linking dimers into 2D sheets.^{[1][2][3]}

Experimental Protocol: From Powder to Structure

This protocol ensures high-redundancy data collection suitable for resolving disorder in the methyl region.^{[1][2]}

Phase I: Crystal Growth & Polymorph Screening

Objective: Obtain single crystals suitable for X-ray diffraction (mm).

Method	Solvent System	Rate	Target Polymorph
Slow Evaporation	Ethanol/Water (80: ^[1] ^[2] 20)	3-5 days	Thermodynamic (Stable)
Vapor Diffusion	THF (Solvent) / Hexane (Antisolvent)	7 days	Kinetic (Metastable)
Cooling	Acetonitrile (Saturated @ 60°C 20°C)	12 hours	High-Density Forms

Critical Control Point: The 2-methyl group increases lipophilicity compared to 3-cyanobenzoic acid.^{[1][2]} Avoid purely non-polar solvents (e.g., pure Hexane) as they may induce rapid precipitation rather than crystal growth.^{[1][2][3]}

Phase II: Single Crystal X-Ray Diffraction (SC-XRD)

Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-K

or Cu-K

source).^{[1][2][3]}

Step-by-Step Workflow:

- Mounting: Select a colorless block/prism crystal.^{[1][2][3]} Mount on a Kapton loop using perfluoropolyether oil (Cryo-oil).^{[1][2][3]}

- Temperature: Cool to 100 K.
 - Reasoning: The methyl group (C2) will likely exhibit rotational disorder at room temperature.^{[1][2][3]} Cryogenic cooling freezes this rotation, sharpening the electron density peaks.^{[1][2]}
- Data Collection Strategy:
 - Scan:

and

scans (0.5° width).^{[1][2]}
 - Redundancy: Target >6.0 to ensure accurate absorption correction.
 - Resolution: Collect data up to

Å (

for Mo).

Phase III: Structure Solution & Refinement

Software: SHELXT (Solution) and SHELXL (Refinement) via OLEX2 interface.^{[1][2][3]}

- Space Group Determination: Expect Monoclinic (

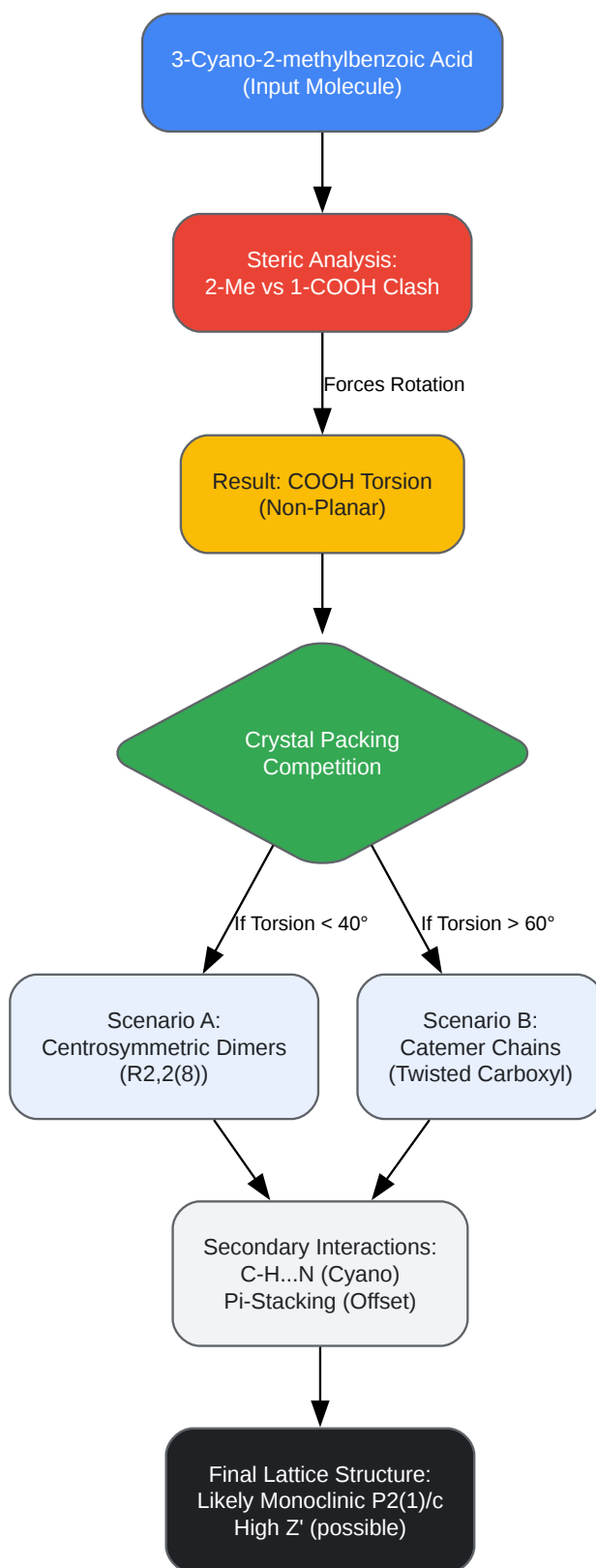
) or Triclinic (

) , common for centrosymmetric dimers.^{[1][2][3]}
- Phasing: Use Intrinsic Phasing (SHELXT).^{[1][2][3]}
- Refinement of the Methyl Group:
 - The methyl hydrogens will likely not be visible in the difference Fourier map.^{[2][3]}
 - Protocol: Use the HFIX 137 command (idealized methyl group allowing rotation) to fit the electron density.^{[1][2][3]}

- Handling Disorder: If the carboxyl group shows two positions (due to the twist), model the disorder using PART 1 and PART 2 instructions with linked occupancies (variable FVAR).

Visualizing the Structural Logic

The following diagram illustrates the hierarchical decision-making process for solving this specific structure, focusing on the competition between steric hindrance and hydrogen bonding.



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Figure 1: Structural determination logic flow.^{[1][2][3][4][5]} The steric clash at the ortho-position dictates the packing motif (Dimer vs. Catemer).^{[2][3]}

Data Analysis & Validation Standards

Once the structure is solved, validate the model against these specific criteria for **3-Cyano-2-methylbenzoic acid**:

Geometry Check (Bond Lengths)

Due to the electron-withdrawing nature of the Cyano group and the carboxylic acid, specific bond variations are expected:

Bond	Expected Length (Å)	Explanation
C(Ar)–C(CN)	-	Standard
		single bond. ^{[1][2][3]}
C N		Triple bond character; monitor for thermal ellipsoid elongation (libration). ^{[1][2][3]}
C(Ar)–COOH		Slightly elongated if twisted out of plane (loss of conjugation). ^{[1][2][3]}
C=O vs C–OH	/	Distinct lengths confirm the ordered acid proton (no proton transfer). ^{[1][2][3]}

The "CheckCIF" Protocol

Before publication or patent filing, the .cif file must pass the IUCr CheckCIF validation.^{[2][3]}

- Alert A (Hirshfeld Test): Watch for "Rigid Bond" errors on the Cyano nitrogen.^{[1][2][3]} This often indicates that the thermal ellipsoids are too large, implying static disorder or insufficient data quality at high angles.^{[1][2]}

- Remedy: If N-atom ellipsoids are prolate, restrict them using the ISOR or SIMU restraints in SHELXL, but only if physically justifiable by the resolution.

References

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